

# Diphenyl terephthalate molecular weight and formula

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## Compound of Interest

Compound Name: Diphenyl terephthalate

Cat. No.: B044596

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## Core Chemical Properties of Diphenyl Terephthalate

**Diphenyl terephthalate** is an organic compound that serves as a key monomer and building block in the synthesis of various polymers, particularly polyesters like polyethylene terephthalate (PET).<sup>[1]</sup> Its chemical identity is defined by its molecular formula and weight.

## Molecular Formula and Weight

The fundamental quantitative data for **diphenyl terephthalate** are its molecular formula and molecular weight. The molecular formula indicates the types and numbers of atoms in a single molecule of the compound. The molecular weight is the mass of one mole of the substance.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>14</sub> O <sub>4</sub>	<sup>[2][3][4][5][6]</sup>
Molecular Weight	318.32 g/mol	<sup>[1][3]</sup>

This data is crucial for stoichiometric calculations in chemical reactions and for the analysis of the compound's physical and chemical properties.<sup>[1]</sup> The structure consists of a central terephthalate core with two phenyl ester groups.<sup>[1]</sup>

Note on Advanced Technical Data:

The user request specified the inclusion of detailed experimental protocols and signaling pathways. For a fundamental chemical compound like **diphenyl terephthalate**, these aspects are not directly applicable in the context of determining its molecular weight and formula.

- **Experimental Protocols:** The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. While these are experimental methods, they are routine procedures for chemical characterization rather than complex, multi-step protocols that would be detailed in a whitepaper.
- **Signaling Pathways:** Signaling pathways are biological processes and are not relevant to the chemical properties of a simple organic compound like **diphenyl terephthalate**.

Visualizations such as Graphviz diagrams are also not applicable for representing the simple molecular data of this compound.

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## References

- 1. Diphenyl Terephthalate | High Purity | For Research Use [benchchem.com]
- 2. Diphenyl terephthalate | C<sub>20</sub>H<sub>14</sub>O<sub>4</sub> | CID 73757 - PubChem [pubchem.ncbi.nlm.nih.gov]
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